

Application Notes and Protocols: Safe Handling and Disposal of Tetraethylammonium Cyanide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraethylammonium cyanide

Cat. No.: B088703

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This document provides detailed procedures for the safe handling and disposal of **tetraethylammonium cyanide**. Due to its high toxicity, strict adherence to these protocols is mandatory to ensure personnel safety and environmental protection.

Chemical Identity and Physical Properties

Tetraethylammonium cyanide is a quaternary ammonium salt of hydrogen cyanide.^[1] It is a white to yellow, deliquescent solid powder that is soluble in water and polar organic media.^[1]^[2]^[3] It is primarily used as a reagent in cyanation reactions and for the synthesis of cyanometallate complexes.^[4]^[5]

Property	Value	Citations
Chemical Formula	$C_9H_{20}N_2$ / $[(CH_3CH_2)_4N]CN$	[1][4]
Molar Mass	156.27 g/mol	[1][6]
Appearance	White to yellow crystalline powder	[2]
Melting Point	~250-254 °C (decomposes)	[1][4]
Solubility	Soluble in water; slightly soluble in methanol	[2][4]
Stability	Considered stable under dry conditions; hygroscopic and light-sensitive	[2][4]

Hazard Identification and Toxicology

Tetraethylammonium cyanide is classified as a highly toxic substance and is fatal if swallowed, inhaled, or in contact with skin.[6][7] The primary hazard stems from the cyanide anion (CN^-). Contact with acids or water can liberate highly toxic hydrogen cyanide (HCN) gas.[2] It is also very toxic to aquatic life with long-lasting effects.[2][6]

Hazard Classification (GHS)	
Pictograms	GHS06 (Toxic), GHS09 (Environmental Hazard)
Signal Word	Danger
Hazard Statements	
H300	Fatal if swallowed
H310	Fatal in contact with skin
H330	Fatal if inhaled
H410	Very toxic to aquatic life with long lasting effects
EUH032	Contact with acids liberates very toxic gas

Symptoms of Acute Cyanide Exposure: Signs of cyanide poisoning reflect cellular hypoxia and can be non-specific.[2] Early symptoms include anxiety, confusion, dizziness, and nausea.[2] This can rapidly progress to convulsions, paralysis, loss of consciousness, respiratory failure, and cardiac arrest.[2] A blue-gray skin color (cyanosis) may be a late-stage finding.[2]

Protocols for Safe Handling

All work involving **tetraethylammonium cyanide** must be meticulously planned and executed only by trained personnel.[8]

Engineering Controls

- Fume Hood: All handling of **tetraethylammonium cyanide**, including weighing and solution preparation, must be conducted inside a certified chemical fume hood with proper airflow.[4][9][10]
- Ventilation: The laboratory must be equipped with local exhaust ventilation designed to prevent the accumulation and recirculation of particulates.[2]
- Safety Equipment: A safety shower and eyewash station must be immediately accessible and tested regularly.[2][9] An approved cyanide antidote kit must be available in the laboratory.[2]

Personal Protective Equipment (PPE)

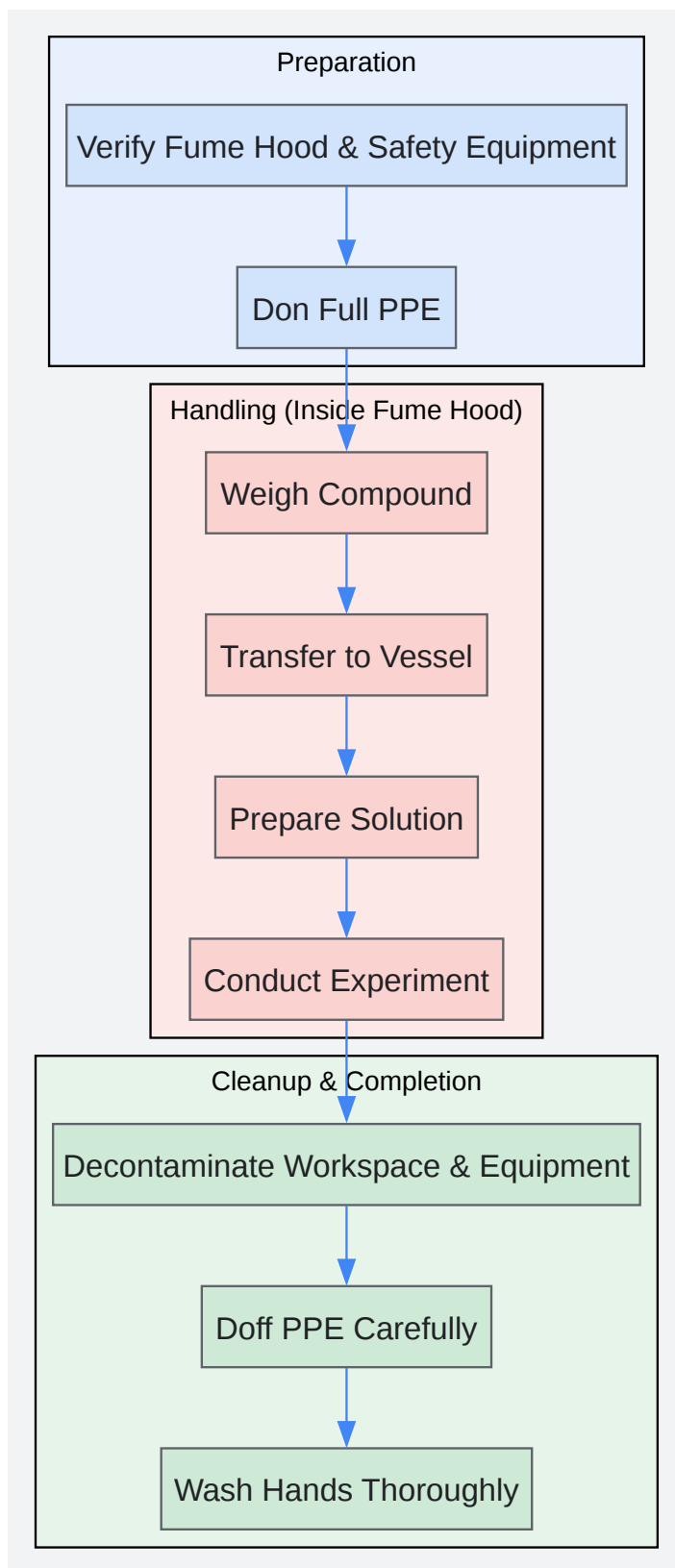
The following PPE is mandatory when handling **tetraethylammonium cyanide**.

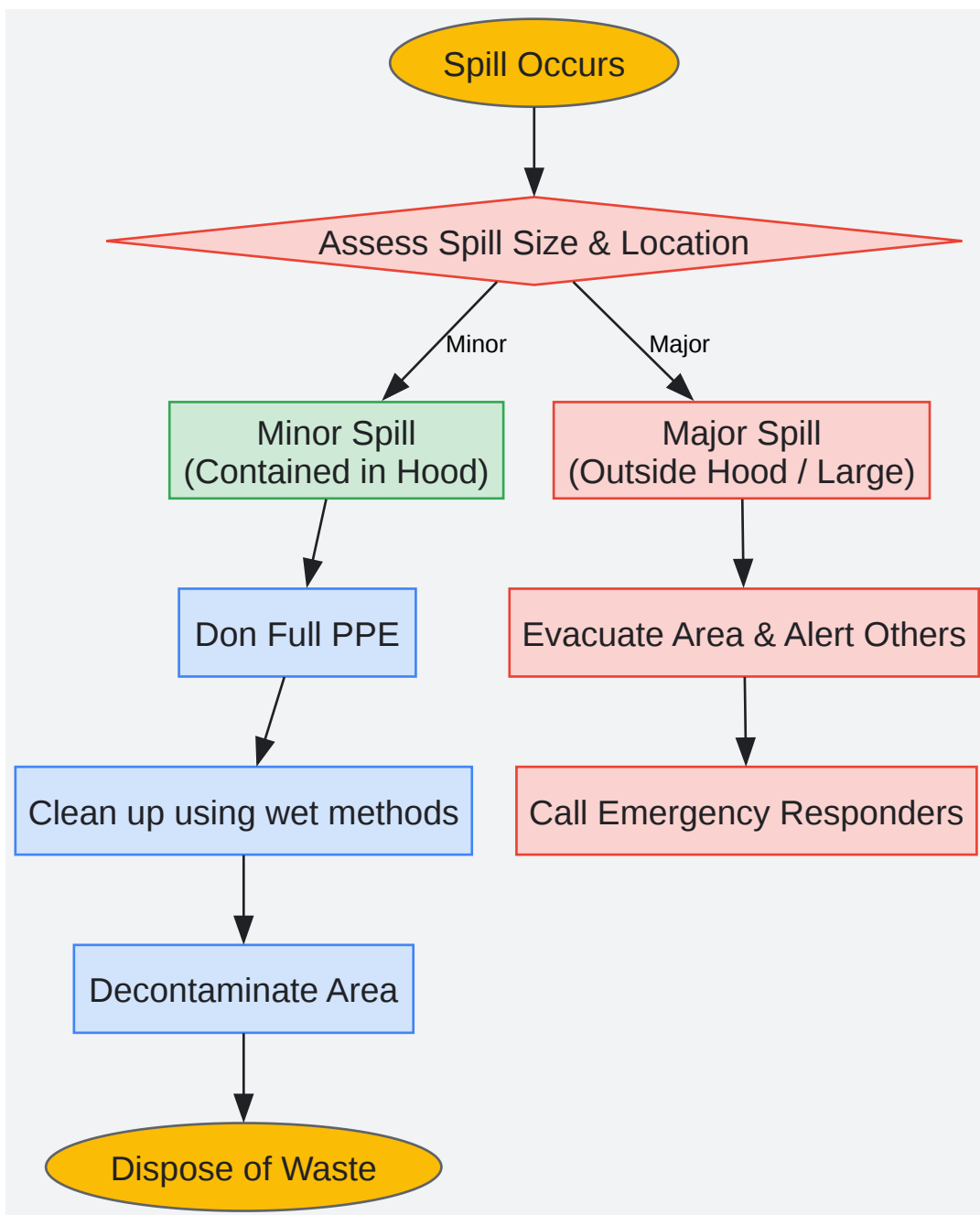
Area	Equipment Specification	Citations
Respiratory	NIOSH/MSHA-approved respirator with a Type A-P filter or equivalent.	[2] [9] [11]
Eye/Face	Chemical safety goggles and a full-face shield.	[2] [12]
Hands	Elbow-length, chemical-resistant gloves (e.g., PVC or Nitrile). Double-gloving is recommended.	[2] [11]
Body	Chemical-resistant overalls or a lab coat worn over full-length clothing.	[2] [12]
Feet	Closed-toe shoes.	[12]

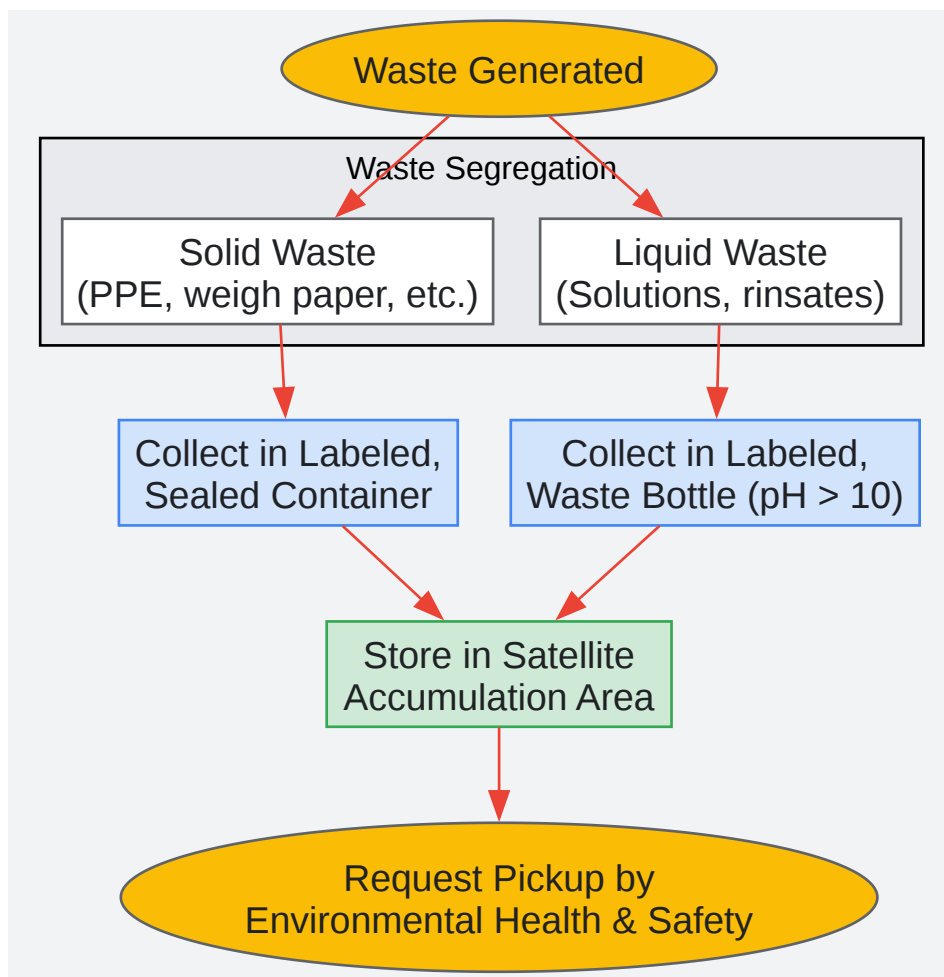
Experimental Protocol: Weighing and Solution Preparation

- Preparation: Before handling the compound, ensure all engineering controls are active and all required PPE has been donned. Inform other personnel in the vicinity that cyanide work is commencing.[\[8\]](#)
- Weighing:
 - Perform weighing on a tared weigh boat or glassine paper inside the chemical fume hood.
 - Use non-sparking spatulas.
 - Handle the container and compound gently to avoid creating airborne dust.[\[2\]](#)
- Transfer: Carefully transfer the weighed powder to a suitable reaction vessel, also within the fume hood.

- Solubilization: Slowly add the desired solvent to the powder. If the solvent is water or an acidic medium, be extremely cautious as this may generate hydrogen cyanide gas.[\[2\]](#)
- Post-Handling:
 - Decontaminate the spatula and weighing boat immediately using a ferrous sulfate solution or by rinsing with a sodium hypochlorite solution in the fume hood.[\[8\]](#)
 - Clean the balance and surrounding surfaces within the fume hood.
 - Remove PPE carefully, avoiding contact with the contaminated outer surfaces.
 - Wash hands and arms thoroughly with soap and water.[\[2\]](#)







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Phone: (601) 213-4426

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